

solubility and stability of m-PEG5-azide

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Compound of Interest		
Compound Name:	m-PEG5-azide	
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An In-depth Technical Guide to the Solubility and Stability of m-PEG5-azide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of methoxy-polyethylene glycol-azide with five ethylene glycol units (**m-PEG5-azide**). The information herein is intended to support researchers, scientists, and professionals in the field of drug development in the effective handling, storage, and application of this versatile molecule.

Core Properties of m-PEG5-azide

m-PEG5-azide is a hydrophilic linker commonly employed in bioconjugation and drug delivery systems through "click chemistry". Its polyethylene glycol (PEG) backbone enhances aqueous solubility, while the terminal azide group allows for efficient and specific conjugation to alkynecontaining molecules.[1][2][3][4][5]

Molecular Formula: C11H23N3O5

Molecular Weight: 277.32 g/mol

Solubility Profile

The hydrophilic nature of the PEG chain imparts excellent solubility in a variety of solvents, a critical feature for its application in biological systems.



Table 1: Quantitative and Qualitative Solubility of m-PEG5-azide

Solvent	Solubility	Reference(s)
Water	Soluble, >10 mg/mL (clear solution)	
Dimethyl Sulfoxide (DMSO)	Soluble, >10 mg/mL (clear solution)	
Dichloromethane (DCM)	Soluble	_
Dimethylformamide (DMF)	Soluble	_
Chloroform	Soluble, >10 mg/mL (clear solution)	
Ethanol	Soluble	_
Toluene	Less soluble	_
Diethyl Ether	Not soluble	

Stability and Handling

Proper storage and handling are paramount to maintain the integrity and reactivity of **m-PEG5-azide**. As an organic azide, it is classified as an energetic material, although its stability is significantly enhanced by the long carbon chain of the PEG linker.

Table 2: Stability and Recommended Storage Conditions for m-PEG5-azide



Condition	Recommendation	Reference(s)
Storage Temperature	Solid: -20°C for long-term storage. Stock Solution: -20°C for up to 1 month, -80°C for up to 6 months.	
Light Exposure	Store in the dark. Use of amber vials is recommended.	-
Moisture	Store in a tightly sealed container to prevent hydrolysis. PEGs are hygroscopic.	-
Repeated Freeze-Thaw	Avoid for stock solutions; aliquot into single-use volumes.	
pH Stability	While specific data for m-PEG5-azide is not detailed in the provided results, PEG chains are stable in aqueous solutions at room temperature and are not readily hydrolyzed. Extreme pH should be avoided. Azides can form hydrazoic acid in acidic conditions.	

Chemical Compatibility and Safety:

Organic azides require careful handling to avoid potentially hazardous reactions. The stability of **m-PEG5-azide** is relatively high for an organic azide due to its favorable carbon-to-nitrogen ratio (C/N ratio of 11/3) and adherence to the "Rule of Six," which indicates a sufficient number of carbon atoms to dilute the energetic azide group.

Incompatible Materials:

Acids: Can form the highly toxic and explosive hydrazoic acid.



- Metals (especially heavy metals): Can form highly unstable and explosive metal azides.
 Avoid using metal spatulas.
- Halogenated Solvents (e.g., Dichloromethane, Chloroform): Can form explosive di- and triazidomethane. While some sources list DCM as a solvent, it should be used with caution and not for reactions where azide concentration is high or during workup procedures involving concentration.
- Reducing Agents: The azide group can be reduced to an amine.

Experimental Protocols

Protocol 1: Determination of m-PEG5-azide Solubility

Objective: To quantitatively determine the solubility of **m-PEG5-azide** in a specific solvent.

Materials:

- m-PEG5-azide
- Solvent of interest (e.g., water, ethanol, PBS buffer)
- Analytical balance
- Vortex mixer
- Centrifuge
- HPLC or ¹H NMR for quantification

Methodology:

- Prepare a series of saturated solutions by adding an excess amount of m-PEG5-azide to a known volume of the solvent in separate vials.
- Equilibrate the samples at a controlled temperature (e.g., 25°C) with continuous agitation for 24 hours to ensure equilibrium is reached.
- Centrifuge the samples to pellet the undissolved solid.



- Carefully collect an aliquot of the supernatant.
- Dilute the supernatant with a known volume of the solvent.
- Quantify the concentration of m-PEG5-azide in the diluted supernatant using a validated analytical method such as HPLC or ¹H NMR with an internal standard.
- Calculate the original concentration in the supernatant to determine the solubility in mg/mL or mol/L.

Protocol 2: Long-Term Stability Assessment of m-PEG5azide

Objective: To evaluate the stability of **m-PEG5-azide** over time under different storage conditions.

Materials:

- m-PEG5-azide
- Solvent for preparing stock solutions (e.g., DMSO or water)
- Temperature-controlled storage chambers (e.g., -20°C and 4°C)
- Light-blocking containers (e.g., amber vials)
- HPLC or ¹H NMR for purity analysis

Methodology:

- Prepare a stock solution of **m-PEG5-azide** at a known concentration.
- Aliquot the solution into multiple amber vials for each storage condition and time point to avoid repeated freeze-thaw cycles.
- Store the vials at a minimum of two different temperatures, for example, -20°C and 4°C, protected from light.

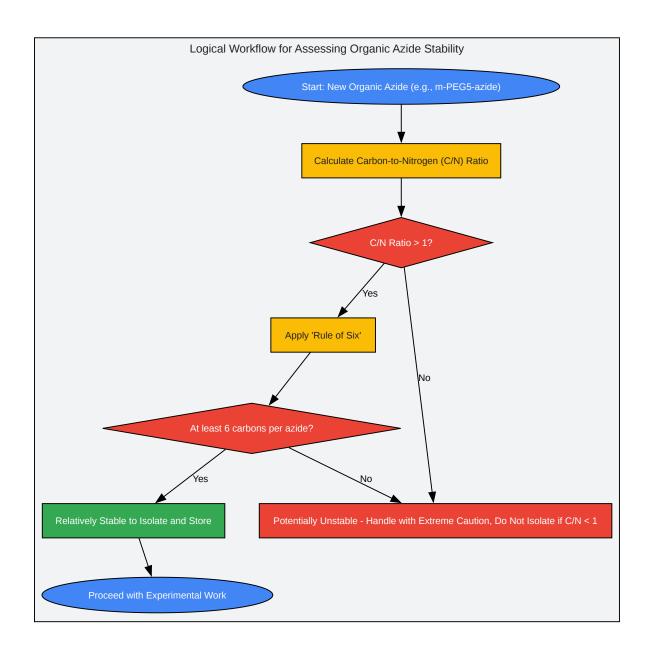


- Establish analysis time points, such as 0, 1, 3, 6, and 12 months.
- At each time point, retrieve one vial from each storage condition.
- Allow the vial to equilibrate to room temperature before opening.
- Analyze the sample using a validated HPLC or ¹H NMR method to determine the purity and identify any degradation products.
- Compare the purity at each time point to the initial (time 0) purity to assess the degradation rate.

Visualizations

The following diagrams illustrate key logical and experimental workflows relevant to the use of **m-PEG5-azide**.

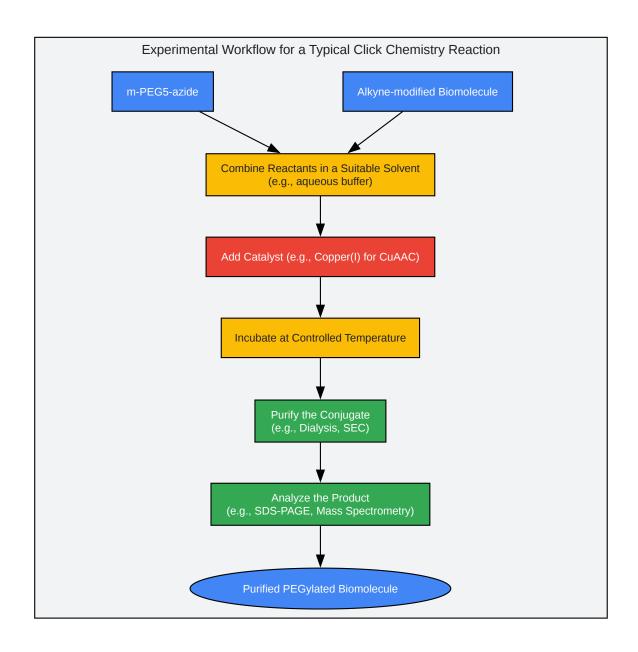




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Caption: Logical workflow for assessing the stability of organic azides.





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